

Introduction: The Piperazinylmethylaniline Scaffold in Modern Medicinal Chemistry

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Compound of Interest

Compound Name: 4-Fluoro-3-(piperazin-1-ylmethyl)aniline

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The confluence of the piperazine ring and an aniline moiety, bridged by a methyl group, creates the piperazinylmethylaniline scaffold. This structural framework is of significant interest in medicinal chemistry due to the versatile and privileged nature of its constituent parts.^{[1][2]} The piperazine ring, a six-membered heterocycle with two nitrogen atoms at opposing positions, offers a unique combination of structural rigidity, a large polar surface area, and hydrogen bond donor/acceptor capabilities.^[1] These attributes often confer favorable pharmacokinetic properties, such as improved aqueous solubility and oral bioavailability.^[1] The aniline fragment provides a versatile platform for substitution, allowing for the fine-tuning of electronic and steric properties to optimize target engagement and selectivity.^[3]

This guide provides a comprehensive exploration of the diverse biological activities exhibited by substituted piperazinylmethylaniline derivatives. We will delve into their anticancer, antimicrobial, and central nervous system (CNS) activities, elucidating the underlying mechanisms of action, exploring critical structure-activity relationships (SAR), and presenting detailed experimental protocols for their evaluation. The narrative is designed to provide researchers, scientists, and drug development professionals with both foundational knowledge and actionable, field-proven insights.

Part 1: Anticancer Activity

The development of novel anticancer agents remains a paramount challenge, driven by the need to overcome drug resistance and reduce the side effects associated with conventional chemotherapy.[4] Piperazinylmethylaniline derivatives have emerged as a promising class of compounds, often exerting their effects through the inhibition of key signaling pathways that are dysregulated in cancer.

Mechanism of Action: Kinase Inhibition and Apoptosis Induction

A primary mechanism by which these derivatives exhibit anticancer effects is through the inhibition of protein kinases, which are crucial regulators of cell growth, proliferation, and survival.[5]

- **Receptor Tyrosine Kinases (RTKs):** Many derivatives have been designed to target RTKs like the Epidermal Growth Factor Receptor (EGFR) and Vascular Endothelial Growth Factor Receptor (VEGFR).[4][5] Overactivation of these receptors is a hallmark of many cancers. The piperazinylmethylaniline scaffold can be optimized to fit within the ATP-binding pocket of these kinases, preventing phosphorylation and downstream signaling.
- **Cyclin-Dependent Kinases (CDKs):** CDKs are essential for cell cycle progression. Specific derivatives have been identified as potent inhibitors of CDK2, leading to cell cycle arrest, typically at the G0/G1 or G2/M phase, and subsequent apoptosis (programmed cell death). [5][6]

Beyond kinase inhibition, some derivatives have been shown to induce apoptosis through other pathways, as confirmed by assays such as Annexin V-FITC/PI staining, which detects the externalization of phosphatidylserine, an early marker of apoptosis.[6]

Structure-Activity Relationship (SAR) Insights

The anticancer potency of these derivatives is highly dependent on the nature and position of substituents on the aniline and piperazine rings.

- **Aniline Ring Substitutions:** The introduction of specific groups on the phenyl ring of the aniline moiety can significantly enhance activity. For example, studies on piperazinyl-methyl-

3(2H)pyridazinone derivatives showed that compounds bearing methoxy groups on the phenyl ring had markedly higher cytotoxic effects against lung and colon cancer cell lines compared to unsubstituted analogs. This suggests that electron-donating groups in specific positions can improve binding affinity to the target protein.

- **Piperazine Ring Substitutions:** The N-substituent on the piperazine ring plays a critical role in determining potency and selectivity. Attaching bulky or aromatic groups, such as a [4-(trifluoromethyl)benzyl] group or a 1-bis(4-fluorophenyl)methyl group, has led to derivatives with low micromolar growth inhibition (GI50) values against a broad panel of human tumor cell lines.^[7]
- **Linker and Scaffold Modifications:** The core scaffold itself can be embedded within larger heterocyclic systems. For instance, vindoline-piperazine conjugates have demonstrated outstanding antiproliferative activity, with a dimer showing an IC50 of 2.85 μ M on the SiHa cell line.^[7]

Data Summary: In Vitro Cytotoxicity

The following table summarizes the cytotoxic activity of representative piperazinylmethylaniline derivatives against various human cancer cell lines.

Compound ID	Substitution Pattern	Cancer Cell Line	IC50 (μM)	Reference
A-11	Methyl piperazine phenyl benzamide	A-549 (Lung)	5.71	[4]
A-11	Methyl piperazine phenyl benzamide	HCT-116 (Colon)	4.26	[4]
3a	p-methoxyphenyl on piperazine	Lung Cancer Line	36.79 - 75.40	
13b	m- methoxyphenyl acylhydrazone	Panc-1 (Pancreatic)	1.04	[5]
13b	m- methoxyphenyl acylhydrazone	MCF-7 (Breast)	2.98	[5]
Compound 3	1-piperonyl piperazine amide	MDA-MB-231 (Breast)	11.3	[6]
Vindoline-23	17-[4- (trifluoromethyl)b enzyl]piperazine	MDA-MB-468 (Breast)	1.00 (GI50)	[7]

Experimental Protocol: MTT Assay for Cell Viability

This protocol provides a standardized method for assessing the cytotoxic effects of test compounds on cancer cell lines. The principle lies in the reduction of the yellow tetrazolium salt MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) by metabolically active cells to form purple formazan crystals.

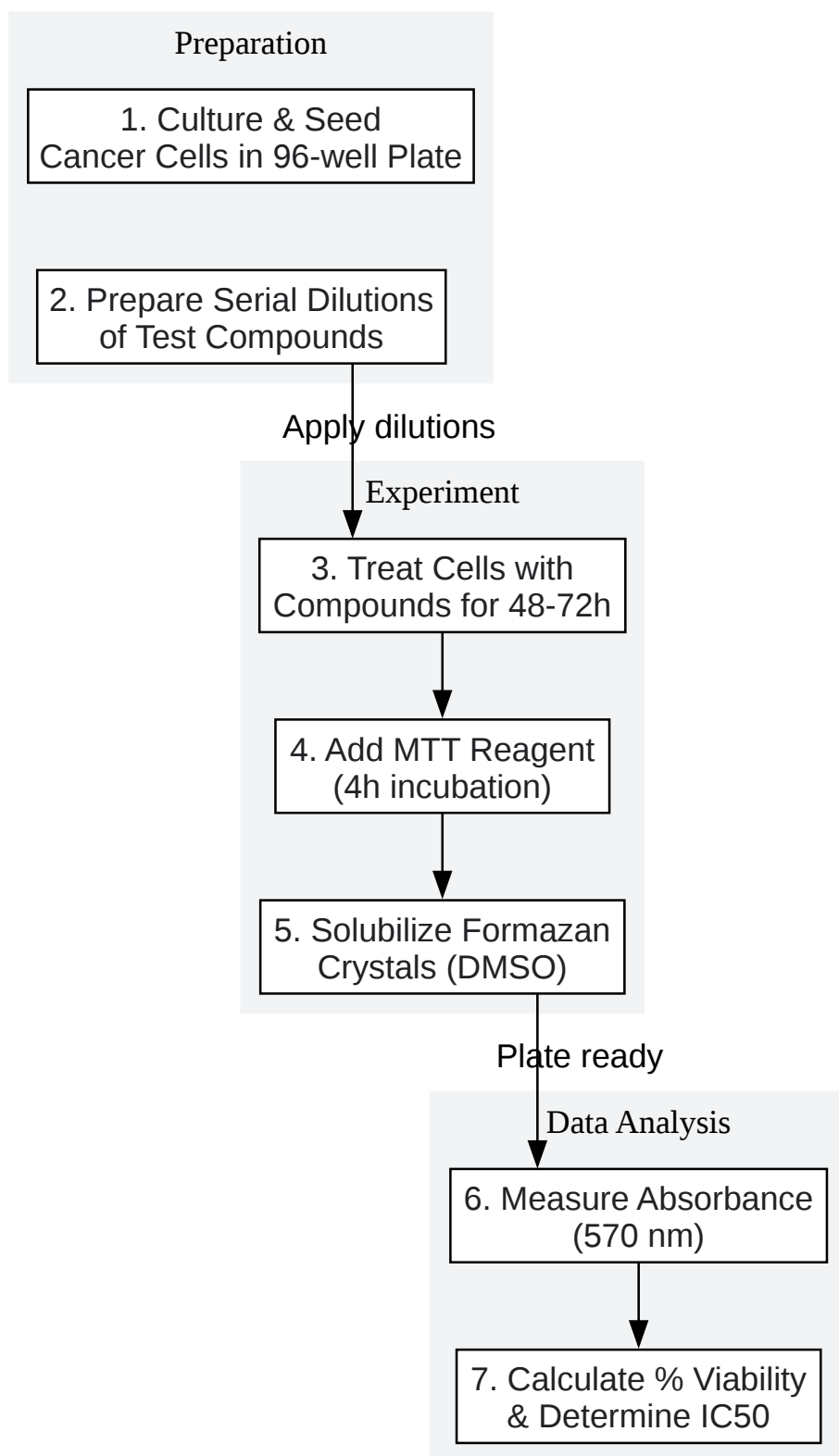
Causality: The amount of formazan produced is directly proportional to the number of viable cells, allowing for a quantitative measure of a compound's ability to inhibit cell growth or induce

cell death.

Step-by-Step Methodology:

- **Cell Seeding:** Plate cancer cells (e.g., A-549, MCF-7) in a 96-well microtiter plate at a density of 5,000-10,000 cells per well in 100 μ L of complete culture medium. Incubate for 24 hours at 37°C in a humidified 5% CO₂ atmosphere to allow for cell attachment.
- **Compound Treatment:** Prepare serial dilutions of the test compounds in culture medium. After 24 hours, remove the old medium from the wells and add 100 μ L of the medium containing the test compounds at various concentrations (e.g., 0.1 to 100 μ M). Include a vehicle control (e.g., 0.1% DMSO) and a positive control (e.g., cisplatin).
- **Incubation:** Incubate the plate for 48-72 hours at 37°C in a 5% CO₂ atmosphere.
- **MTT Addition:** Add 20 μ L of MTT solution (5 mg/mL in PBS) to each well and incubate for an additional 4 hours. During this time, viable cells will convert the MTT to formazan.
- **Formazan Solubilization:** Carefully remove the medium from each well. Add 150 μ L of a solubilizing agent, such as dimethyl sulfoxide (DMSO) or isopropanol with 0.04 N HCl, to each well to dissolve the formazan crystals.
- **Absorbance Measurement:** Shake the plate gently for 5 minutes to ensure complete dissolution. Measure the absorbance of each well at a wavelength of 570 nm using a microplate reader.
- **Data Analysis:** Calculate the percentage of cell viability for each concentration relative to the vehicle control. Plot the viability against the log of the compound concentration and determine the IC₅₀ value (the concentration at which 50% of cell growth is inhibited) using non-linear regression analysis.

Visualization: Anticancer Evaluation Workflow



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Caption: Workflow for determining compound cytotoxicity using the MTT assay.

Part 2: Antimicrobial Activity

The rise of multidrug-resistant pathogens presents a critical global health threat, necessitating the urgent development of new antimicrobial agents with novel mechanisms of action.[8][9]

Piperazinylmethylaniline derivatives have demonstrated a broad spectrum of activity against various bacteria and fungi, making them a valuable scaffold in the search for new anti-infectives.[10]

Spectrum of Activity and SAR

These compounds have been successfully tested against a range of clinically relevant microbes.

- **Antibacterial Activity:** Significant activity has been reported against Gram-positive bacteria like *Staphylococcus aureus* and *Streptomyces epidermidis*, and Gram-negative bacteria such as *Escherichia coli* and *Pseudomonas aeruginosa*. [8][11]
- **Antifungal Activity:** Efficacy has also been shown against fungi, including *Candida albicans*, *Aspergillus niger*, and *Aspergillus fumigatus*. [8][11]

The SAR for antimicrobial activity often correlates with lipophilicity and the electronic nature of the substituents. For example, the introduction of lipophilic groups like trifluoromethyl (CF₃) or halogens (F, Cl) at the aniline ring can enhance activity against certain mycobacterial strains by improving cell wall penetration.[12] The presence of electronegative heteroatoms like nitrogen, oxygen, and sulfur within the overall structure is also believed to enhance antimicrobial potential.[13]

Data Summary: Minimum Inhibitory Concentration (MIC)

The following table presents the MIC values for selected derivatives, illustrating their potency against various microbial strains.

Compound Class	Microbial Strain	MIC (µg/mL)	Standard Drug	Reference
Chalcone-piperazine	Candida albicans	2.22	Fluconazole	[8]
N-aryl piperazine	S. aureus / E. coli	Active	Ampicillin	[8]
Pyrimidine-piperazine	S. aureus, B. subtilis	Good activity at 40 µg/mL	Chloramphenicol	[13]
Cinnoline-piperazine	E. coli	1000 (MBC)	N/A	[14]
Phenyl acetamide-piperazine	A. niger	Good activity	Griseofulvin	[15]

Note: "MBC" refers to Minimum Bactericidal Concentration.

Experimental Protocol: Broth Microdilution for MIC Determination

This is the gold-standard method for determining the minimum inhibitory concentration (MIC) of an antimicrobial agent. It provides a quantitative result of the lowest compound concentration that inhibits visible microbial growth.

Causality: This method directly tests the ability of a compound to prevent microbial replication in a liquid medium, providing a more precise measure of potency than diffusion-based assays.

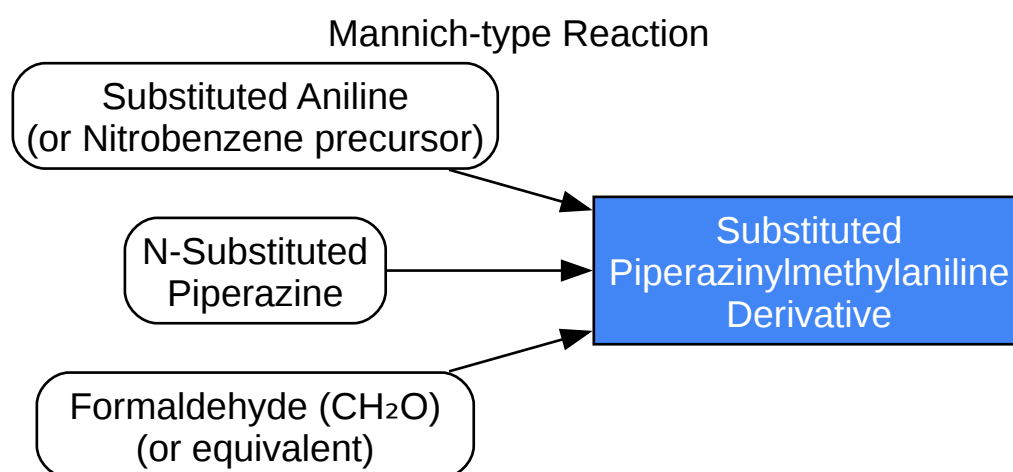
Step-by-Step Methodology:

- **Preparation of Inoculum:** Culture the microbial strain (e.g., *S. aureus* ATCC 29213) overnight in an appropriate broth (e.g., Mueller-Hinton Broth). Dilute the culture to achieve a final concentration of approximately 5×10^5 colony-forming units (CFU)/mL.
- **Compound Dilution:** In a 96-well microtiter plate, prepare two-fold serial dilutions of the test compound in the broth. The typical concentration range is 0.125 to 128 µg/mL.

- Inoculation: Add the prepared microbial inoculum to each well, bringing the final volume to 100 or 200 μL .
- Controls: Include the following controls on each plate:
 - Sterility Control: Broth only (no compound, no inoculum).
 - Growth Control: Broth with inoculum (no compound).
 - Positive Control: Broth with inoculum and a standard antibiotic (e.g., Ciprofloxacin, Gentamycin).
- Incubation: Incubate the plate at 35-37°C for 18-24 hours for bacteria or at an appropriate temperature and duration for fungi.
- Reading the MIC: After incubation, visually inspect the plate for turbidity. The MIC is the lowest concentration of the compound at which there is no visible growth (i.e., the well is clear). A colorimetric indicator like resazurin can also be added to aid in determining viability.

Visualization: General Synthesis Route

This diagram illustrates a common synthetic pathway to obtain substituted piperazinylmethylaniline derivatives.



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Caption: A generalized Mannich reaction for synthesizing the target scaffold.

Part 3: Central Nervous System (CNS) Activity

The piperazine scaffold is a well-established pharmacophore in CNS drug discovery, present in numerous clinically used antipsychotic, antidepressant, and anxiolytic drugs.^[16] Its ability to interact with various neurotransmitter receptors, particularly monoamine receptors, makes it an ideal starting point for designing novel CNS-active agents.^{[3][16]}

Mechanism of Action: Neuroreceptor Modulation

The CNS effects of piperazinylmethylaniline derivatives are primarily due to their interaction with G-protein coupled receptors (GPCRs) in the brain.

- **Serotonin (5-HT) Receptors:** Many derivatives act as agonists or antagonists at specific serotonin receptor subtypes, such as 5-HT_{1A} and 5-HT_{2A}.^[3] Modulation of these receptors is a key mechanism for treating depression and anxiety.
- **Dopamine Receptors:** Interaction with dopamine receptors (e.g., D₂) is a critical component of the mechanism for antipsychotic drugs.
- **Histamine Receptors:** Some derivatives show potent antagonist activity at histamine H₁ and H₄ receptors, which is relevant for treating allergies and inflammation but can also contribute to CNS side effects like sedation.^{[17][18]}

The specific substitution pattern on the aniline and piperazine rings dictates the receptor affinity and selectivity profile, thereby determining the compound's therapeutic potential as, for example, an antidepressant versus an antipsychotic.^[16]

Experimental Protocol: Forced Swim Test (FST) in Rodents

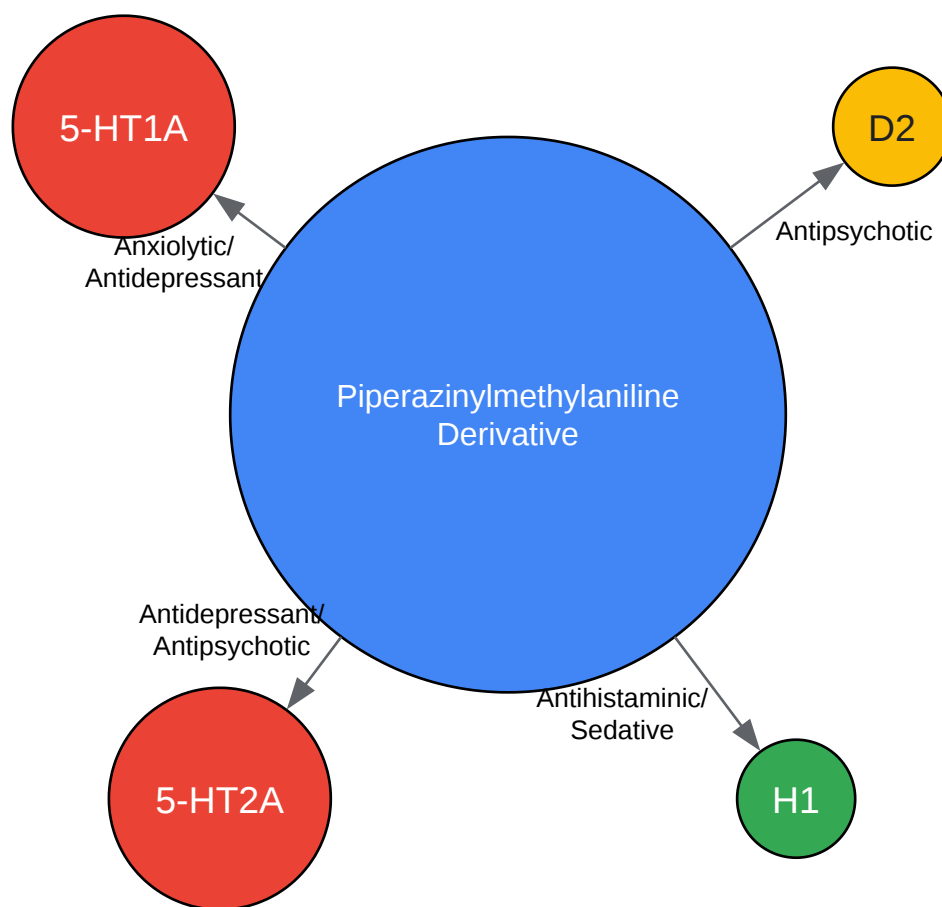
The FST is a standard preclinical behavioral assay used to screen for potential antidepressant activity. It is based on the observation that animals subjected to the stress of being in an inescapable container of water will eventually adopt an immobile posture.

Causality: Antidepressant compounds are known to reduce the duration of this immobility, as the animal will continue to make active escape attempts for longer. This is interpreted as a behavioral correlate of an antidepressant effect.

Step-by-Step Methodology:

- **Animal Acclimation:** Acclimate male mice or rats to the testing room for at least 1 hour before the experiment.
- **Pre-Swim Session (Day 1):** Place each animal individually into a glass cylinder (e.g., 25 cm high, 10 cm diameter) filled with water (23-25°C) to a depth of 15 cm. Allow the animal to swim for 15 minutes. This session promotes a stable level of immobility on the test day. Remove the animal, dry it thoroughly, and return it to its home cage.
- **Drug Administration:** On Day 2, administer the test compound (e.g., 10-30 mg/kg, intraperitoneally) or vehicle control. A positive control group (e.g., imipramine) should also be included. Typically, administration occurs 30-60 minutes before the test session.
- **Test Session (Day 2):** Place the animal back into the swim cylinder for a 6-minute session. The session is typically recorded by a video camera.
- **Behavioral Scoring:** A trained observer, blind to the treatment groups, scores the animal's behavior. Immobility is defined as the cessation of struggling and remaining floating motionless, making only those movements necessary to keep its head above water. The total duration of immobility during the last 4 minutes of the 6-minute session is recorded.
- **Data Analysis:** Compare the mean immobility time between the treated groups and the vehicle control group using an appropriate statistical test (e.g., ANOVA followed by a post-hoc test). A significant reduction in immobility time suggests potential antidepressant-like activity.

Visualization: Key CNS Receptor Interactions



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Caption: Common neuroreceptor targets and associated pharmacological effects.

Conclusion

Substituted piperazinylmethylaniline derivatives represent a structurally versatile and pharmacologically significant class of compounds. Their modular nature allows for extensive synthetic modification, enabling the optimization of activity across diverse therapeutic areas, including oncology, infectious diseases, and neurology. The insights from structure-activity relationship studies, combined with robust in vitro and in vivo evaluation protocols, continue to guide the rational design of new derivatives. As our understanding of the molecular targets and signaling pathways deepens, this privileged scaffold is poised to yield next-generation therapeutics with enhanced potency, selectivity, and improved safety profiles.

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